

A Guide to the Spectroscopic Characterization of 3-Phenoxypropanoyl Chloride

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-phenoxypropanoyl chloride

CAS No.: 28317-96-6

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This technical guide provides an in-depth analysis of the expected spectroscopic data for **3-phenoxypropanoyl chloride**. Due to the limited availability of directly published spectra for this acyl chloride, this guide employs a scientifically rigorous approach by first presenting the known spectroscopic data for its immediate precursor, 3-phenoxypropanoic acid. Subsequently, a detailed interpretation and prediction of the spectral characteristics of **3-phenoxypropanoyl chloride** are provided, grounded in established principles of spectroscopic analysis. This methodology offers a robust framework for researchers, scientists, and professionals in drug development for the identification and characterization of this important chemical intermediate.

Introduction to 3-Phenoxypropanoyl Chloride

3-Phenoxypropanoyl chloride is a reactive acyl chloride derivative of 3-phenoxypropanoic acid. Its bifunctional nature, possessing both an ether linkage and a reactive acyl chloride group, makes it a valuable building block in organic synthesis, particularly in the development of pharmaceuticals and other fine chemicals. The acyl chloride moiety allows for facile nucleophilic acyl substitution reactions, enabling the introduction of the 3-phenoxypropanoyl group into various molecular scaffolds.

Accurate spectroscopic characterization is paramount for verifying the successful synthesis and purity of **3-phenoxypropanoyl chloride**. This guide will delve into the expected features in Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C), Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Synthesis and Spectroscopic Relationship to 3-Phenoxypropanoic Acid

The most common and direct synthesis of **3-phenoxypropanoyl chloride** involves the reaction of 3-phenoxypropanoic acid with a chlorinating agent, such as thionyl chloride (SOCl_2) or oxalyl chloride ($(\text{COCl})_2$). This conversion of a carboxylic acid to an acyl chloride is a fundamental transformation in organic chemistry.

Experimental Protocol: Synthesis of 3-Phenoxypropanoyl Chloride

- To a solution of 3-phenoxypropanoic acid in a dry, inert solvent (e.g., dichloromethane or toluene), add a stoichiometric excess of thionyl chloride (typically 1.5-2.0 equivalents).
- A catalytic amount of N,N-dimethylformamide (DMF) can be added to facilitate the reaction.
- The reaction mixture is typically stirred at room temperature or gently heated until the evolution of HCl and SO_2 gas ceases.
- The excess thionyl chloride and solvent are removed under reduced pressure to yield crude **3-phenoxypropanoyl chloride**, which can be purified by distillation under vacuum.

The structural similarity between the starting material and the product allows for a predictive analysis of the spectroscopic changes that occur during this transformation. The core phenoxy and ethyl chain structure remains intact, while the hydroxyl group of the carboxylic acid is replaced by a chlorine atom.

Caption: Synthesis of **3-phenoxypropanoyl chloride**.

Spectroscopic Data and Interpretation

Nuclear Magnetic Resonance (NMR) Spectroscopy

3.1.1. ^1H NMR Spectroscopy

The ^1H NMR spectrum of 3-phenoxypropanoic acid provides a baseline for predicting the spectrum of **3-phenoxypropanoyl chloride**. The key differences will arise in the chemical shifts of the protons alpha to the carbonyl group due to the change in the electron-withdrawing nature of the functional group.

Table 1: ^1H NMR Data for 3-Phenoxypropanoic Acid and Predicted Data for **3-Phenoxypropanoyl Chloride**

Protons	3-Phenoxypropanoic Acid (CDCl_3 , 500 MHz)[1]	Predicted 3-Phenoxypropanoyl Chloride	Multiplicity	Integration
Ar-H (ortho)	~6.93 ppm	~6.95 ppm	d	2H
Ar-H (para)	~6.99 ppm	~7.01 ppm	t	1H
Ar-H (meta)	~7.30 ppm	~7.32 ppm	t	2H
-O-CH ₂ -	~4.28 ppm	~4.35 ppm	t	2H
-CH ₂ -COOH	~2.88 ppm	~3.20 ppm	t	2H

- **Aromatic Protons:** The signals for the aromatic protons of the phenoxy group are expected to be largely unaffected by the conversion of the carboxylic acid to the acyl chloride. They will appear in the typical aromatic region between 6.9 and 7.4 ppm.
- **Methylene Protons (-O-CH₂-):** The triplet corresponding to the methylene group adjacent to the oxygen atom is predicted to experience a slight downfield shift from approximately 4.28 ppm to around 4.35 ppm.
- **Methylene Protons (-CH₂-COCl):** The most significant change is anticipated for the methylene group alpha to the carbonyl. The increased electron-withdrawing effect of the acyl chloride group compared to the carboxylic acid will cause a noticeable downfield shift of this triplet, from around 2.88 ppm to an estimated 3.20 ppm.

3.1.2. ^{13}C NMR Spectroscopy

Similar to the ^1H NMR, the ^{13}C NMR spectrum of **3-phenoxypropanoyl chloride** can be predicted from the data of 3-phenoxypropanoic acid. The carbonyl carbon is the most indicative signal.

Table 2: ^{13}C NMR Data for 3-Phenoxypropanoic Acid and Predicted Data for **3-Phenoxypropanoyl Chloride**

Carbon	3-Phenoxypropanoic Acid	Predicted 3-Phenoxypropanoyl Chloride
C=O	~177 ppm	~173 ppm
Ar-C-O	~158 ppm	~158 ppm
Ar-CH (meta)	~129 ppm	~129 ppm
Ar-CH (para)	~121 ppm	~121 ppm
Ar-CH (ortho)	~114 ppm	~114 ppm
-O-CH ₂ -	~63 ppm	~64 ppm
-CH ₂ -COOH	~35 ppm	~46 ppm

- **Carbonyl Carbon (C=O):** The carbonyl carbon of an acyl chloride is typically found slightly upfield compared to the corresponding carboxylic acid. Therefore, a shift from approximately 177 ppm to around 173 ppm is expected.
- **Aromatic Carbons:** The chemical shifts of the aromatic carbons are predicted to remain largely unchanged.
- **Aliphatic Carbons:** The carbon of the methylene group adjacent to the oxygen (-O-CH₂-) will likely experience a minor downfield shift. The carbon alpha to the carbonyl (-CH₂-COCl) will show a more significant downfield shift from roughly 35 ppm to an estimated 46 ppm.

Caption: Predicted NMR shifts for **3-phenoxypropanoyl chloride**.

Infrared (IR) Spectroscopy

The IR spectrum provides crucial information about the functional groups present in a molecule. The conversion of the carboxylic acid to the acyl chloride results in distinct and easily identifiable changes in the IR spectrum.

Table 3: Key IR Absorptions for 3-Phenoxypropanoic Acid and Predicted Absorptions for **3-Phenoxypropanoyl Chloride**

Functional Group	3-Phenoxypropanoic Acid[2]	Predicted 3-Phenoxypropanoyl Chloride	Description
O-H stretch	2500-3300 cm^{-1} (broad)	Absent	Disappearance of the broad carboxylic acid O-H stretch.
C=O stretch	$\sim 1700\text{-}1725 \text{ cm}^{-1}$	$\sim 1800 \text{ cm}^{-1}$	Strong, sharp absorption at a higher frequency for the acyl chloride.
C-O stretch (ether)	$\sim 1240 \text{ cm}^{-1}$	$\sim 1240 \text{ cm}^{-1}$	Asymmetric C-O-C stretch, largely unchanged.
C-Cl stretch	Absent	$\sim 650\text{-}850 \text{ cm}^{-1}$	Appearance of a new C-Cl stretching vibration.

- **Disappearance of the O-H Stretch:** The most obvious change will be the complete disappearance of the very broad O-H stretching band characteristic of the hydrogen-bonded carboxylic acid dimer, which spans from approximately 2500 to 3300 cm^{-1} .
- **Shift of the C=O Stretch:** The carbonyl stretching frequency is highly diagnostic. For **3-phenoxypropanoyl chloride**, a strong, sharp absorption is expected around 1800 cm^{-1} , a significant shift from the $\sim 1700\text{-}1725 \text{ cm}^{-1}$ region of the corresponding carboxylic acid. This shift is due to the inductive effect of the electronegative chlorine atom.

- C-O and C-Cl Stretches: The C-O stretching of the ether linkage will remain around 1240 cm^{-1} . A new, weaker absorption corresponding to the C-Cl stretch is expected to appear in the fingerprint region, typically between 650 and 850 cm^{-1} .

Mass Spectrometry (MS)

The mass spectrum of **3-phenoxypropanoyl chloride** will be characterized by its molecular ion peak and specific fragmentation patterns.

- Molecular Ion Peak (M^+): The molecular formula of **3-phenoxypropanoyl chloride** is $C_9H_9ClO_2$. The calculated molecular weight is approximately 184.62 g/mol . The mass spectrum should show a molecular ion peak at m/z 184. Due to the natural isotopic abundance of chlorine (^{35}Cl and ^{37}Cl in an approximate 3:1 ratio), an $M+2$ peak at m/z 186 with about one-third the intensity of the M^+ peak is a definitive characteristic.
- Key Fragmentation Pathways:
 - Loss of Cl: A prominent peak at m/z 149, corresponding to the $[M-Cl]^+$ acylium ion, is expected.
 - Loss of CO: Subsequent loss of carbon monoxide from the acylium ion would lead to a fragment at m/z 121.
 - Cleavage of the Ether Bond: Fragmentation at the ether linkage can lead to the formation of a phenoxy radical or cation (m/z 93) and other related fragments. The mass spectrum of 3-phenoxypropanoic acid shows a base peak at m/z 94, corresponding to phenol, which is a likely fragment for the acyl chloride as well.^[3]

Conclusion

This technical guide has provided a comprehensive overview of the expected spectroscopic data for **3-phenoxypropanoyl chloride**. By leveraging the known data of its precursor, 3-phenoxypropanoic acid, and applying fundamental principles of spectroscopy, we have established a reliable set of predicted spectral characteristics. The key diagnostic features to confirm the identity and purity of **3-phenoxypropanoyl chloride** are the downfield shift of the alpha-protons and alpha-carbon in the NMR spectra, the appearance of a strong carbonyl absorption around 1800 cm^{-1} in the IR spectrum with the concurrent disappearance of the O-H

stretch, and the characteristic molecular ion cluster and fragmentation pattern in the mass spectrum. This guide serves as a valuable resource for scientists engaged in the synthesis and application of this versatile chemical intermediate.

References

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